

spectroscopic comparison of synthesized vs commercial 3-Cyano-6-methylchromone

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Compound of Interest

Compound Name: 3-Cyano-6-methylchromone

Cat. No.: B1582570

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An Objective Guide to the Spectroscopic Comparison of Synthesized vs. Commercial **3-Cyano-6-methylchromone**

Introduction

3-Cyano-6-methylchromone (CAS 50743-18-5) is a heterocyclic compound of significant interest in medicinal chemistry and materials science.^[1] Its chromone scaffold is a core structure in numerous pharmacologically active molecules, and the cyano group provides a versatile handle for further synthetic modifications.^[2] This compound serves as a key intermediate in the development of novel therapeutics, including potential anti-inflammatory and anti-cancer agents, and its fluorescent properties make it valuable for creating probes in biological imaging.^{[1][3]}

Given its importance, researchers may choose to either purchase **3-Cyano-6-methylchromone** from commercial vendors or synthesize it in-house to meet specific research needs or for cost-effectiveness. In either case, rigorous verification of the compound's identity and purity is paramount. Discrepancies in purity, the presence of residual starting materials, or synthetic byproducts can significantly impact experimental outcomes.

This guide provides an in-depth spectroscopic comparison between a laboratory-synthesized sample of **3-Cyano-6-methylchromone** and a commercially procured, high-purity standard. We will detail a reliable synthetic protocol and employ a suite of analytical techniques—Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy—to conduct a thorough

characterization. The objective is to provide researchers with a practical framework for validating their own materials, explaining the causality behind experimental choices and interpreting spectroscopic data with confidence.

Molecular Structure of 3-Cyano-6-methylchromone

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